

Essential Safety and Operational Guide for 4-Methoxy-3-methylphenol

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Compound of Interest

Compound Name: 4-Methoxy-3-methylphenol

CAS No.: 14786-82-4

Cat. No.: B082514

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Methoxy-3-methylphenol**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Classification

4-Methoxy-3-methylphenol is classified with the following hazards:

- Acute Oral Toxicity, Category 4: Harmful if swallowed.[1]
- Serious Eye Irritation, Category 2: Causes serious eye irritation.[1]
- Skin Sensitization, Category 1: May cause an allergic skin reaction.[1]
- Harmful to aquatic life with long-lasting effects.[2]

Always handle this chemical with the appropriate precautions to minimize exposure and ensure personal safety.

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[3]

PPE Category	Item	Specification
Eye and Face Protection	Safety Goggles	Tight-sealing and conforming to EN166 standards. A face shield should be used for tasks with a higher risk of splashing. [3]
Skin and Body Protection	Gloves	Chemical-resistant gloves (tested according to EN 374). [2]
Protective Clothing	Long-sleeved lab coat or chemical-resistant apron.[3][4] [5]	
Footwear	Closed-toe shoes. Chemical-resistant boots are recommended when handling larger quantities.[3]	
Respiratory Protection	Respirator	Generally not required under normal laboratory conditions with adequate ventilation.[3] Use a NIOSH/MSHA approved respirator if dust is generated or ventilation is inadequate.[6]

Safe Handling and Storage

Proper handling and storage are critical to minimize exposure and environmental release.[7]

Handling:

- Work in a well-ventilated area, preferably a chemical fume hood.[3][4][8]

- Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[7\]](#)[\[8\]](#)
- Do not breathe dust or vapors.[\[2\]](#)[\[3\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[7\]](#)[\[8\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[7\]](#)
- Use non-sparking tools and prevent electrostatic discharge.[\[1\]](#)

Storage:

- Store in a cool, dry, and well-ventilated place.[\[4\]](#)[\[6\]](#)[\[8\]](#)
- Keep containers tightly closed.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides.[\[1\]](#)[\[4\]](#)[\[8\]](#)
- Protect from light.[\[6\]](#)

Emergency Procedures

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[7] If not breathing, give artificial respiration. Seek medical attention if you feel unwell.[9]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[4][9] Remove contaminated clothing and wash it before reuse.[1][7] If skin irritation or a rash occurs, get medical advice.[1][7]
Eye Contact	Rinse cautiously with water for several minutes.[1][7] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes.[9] Seek immediate medical attention.[4]
Ingestion	Rinse mouth with water.[2][7] Do NOT induce vomiting.[9] Call a poison center or doctor if you feel unwell.[7][9]

Spill and Leak Procedures:

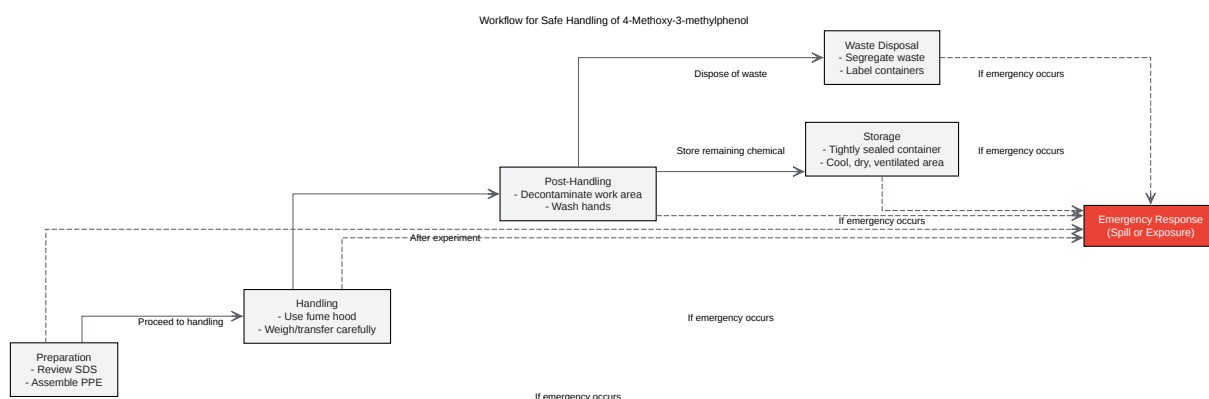
- Evacuate: Evacuate non-essential personnel from the spill area.[4]
- Ventilate: Ensure the area is well-ventilated.[4]
- Contain: Cover the spill with a dry, inert absorbent material such as sand, dry lime, or soda ash.[4]
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for disposal.[4]
- Clean: Wash the spill area thoroughly after material pickup is complete.[4]
- Dispose: Dispose of the waste as hazardous waste in accordance with local, state, and federal regulations.[4]

Disposal Plan

4-Methoxy-3-methylphenol and its contaminated materials must be disposed of as hazardous waste.^[4]

- Waste Collection:
 - Solid Waste: Collect in a designated, clearly labeled, and sealed container.^[5]
 - Liquid Waste: Collect in a labeled, sealed container. Do not pour down the drain.^[5]
 - Contaminated Materials: Segregate and collect contaminated items (e.g., gloves, paper towels) in a separate labeled container.^[5]
- Waste Storage: Store all waste containers in a designated hazardous waste accumulation area that is cool, dry, and well-ventilated.^[5]
- Final Disposal: Contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal company for pickup and disposal.^{[4][5]} The material may be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.^[1]

Workflow for Handling 4-Methoxy-3-methylphenol



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Caption: A logical workflow for the safe handling of **4-Methoxy-3-methylphenol**.

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